

A Comparative Analysis of 2-Tridecanone and Commercial Insecticides

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Compound of Interest

Compound Name: 2-Tridecanone

Cat. No.: B165437

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Naturally derived compounds are gaining significant attention in pest management as potential alternatives to synthetic insecticides. Among these is **2-Tridecanone**, a methyl ketone found in the glandular trichomes of wild tomato plants, *Lycopersicon hirsutum* f. *glabratum*. This guide provides a comparative study of **2-Tridecanone**'s efficacy against that of established commercial insecticides, supported by experimental data for researchers, scientists, and professionals in drug development.

Data Presentation: Efficacy and Toxicity

The insecticidal and repellent properties of **2-Tridecanone** have been evaluated against several key pest species. The following tables summarize its performance in comparison to commercial standards like DEET, Malathion, and Methomyl.

Table 1: Comparative Toxicity of **2-Tridecanone** and Commercial Insecticides

Compound	Target Insect	Bioassay Type	LC50 Value	Source
2-Tridecanone	Tomato Fruitworm (Heliothis zea)	Filter Paper	17.05 µg/cm ²	[1]
Malathion	Tomato Fruitworm (Heliothis zea)	Filter Paper	4.08 µg/cm ²	[1]
Methomyl	Tomato Fruitworm (Heliothis zea)	Filter Paper	2.01 µg/cm ²	[1]
2-Tridecanone (Formulation A)	Red Imported Fire Ant (Solenopsis invicta)	Soil Treatment	0.066 - 0.102 mg/g	[2]
2-Tridecanone (Formulation B with PBO)	Red Imported Fire Ant (Solenopsis invicta)	Soil Treatment	0.039 - 0.070 mg/g	[2]
2-Tridecanone	Cotton Bollworm (Helicoverpa armigera)	Diet Incorporation	5.549 mg/g	[3]

LC50 (Lethal Concentration, 50%) is the concentration of a substance required to kill 50% of a test population. PBO (Piperonyl Butoxide) is a synergist.

Table 2: Comparative Repellency of **2-Tridecanone** and DEET

Compound	Target Tick	Concentration	Repellency & Duration	Source
2-Tridecanone	Lone Star Tick (Amblyomma americanum)	0.63 mg/cm ²	87% at 12 hours	[4]
2-Tridecanone	American Dog Tick (Dermacentor variabilis)	0.63 mg/cm ²	72% at 15 hours	[4]
DEET	Various Ticks	Formulated Product (e.g., 25%)	77.2% at 2.5 hours	[5]
2-Tridecanone Formulation (MT-710)	Lone Star Tick (Amblyomma americanum)	Not specified	As repellent as DEET (based on EC50/EC95)	[5]

DEET (N,N-diethyl-3-methylbenzamide) is a widely used commercial insect repellent.

Experimental Protocols

The data presented above were derived from specific laboratory and field bioassays. The methodologies for these key experiments are detailed below.

1. Filter Paper Bioassay (for *Heliothis zea*) This method is used to assess contact toxicity.

- Procedure: A solution of the test compound (e.g., **2-Tridecanone**, Malathion, Methomyl) in a solvent is applied to a filter paper disc.
- After the solvent evaporates, the paper is placed in a petri dish.
- First-instar larvae of *H. zea* are introduced onto the treated paper.
- Mortality is assessed after a set period (e.g., 24-48 hours).
- A range of concentrations is tested to calculate the LC50 value.[1]

2. Soil Treatment Bioassay (for *Solenopsis invicta*) This assay evaluates the toxicity of substances mixed into the soil.

- Procedure: Two emulsifiable concentrate formulations of **2-Tridecanone** were prepared: one with a synergist (PBO) and one without.[2]
- The formulations were mixed into soil at various concentrations.
- Worker ants from different colonies were introduced to the treated soil.
- Mortality was recorded over time to determine LC50 values, which ranged from 0.039 to 0.102 mg/g depending on the formulation and ant colony.[2]

3. Field Mound Drench Test (for *S. invicta*) This test assesses efficacy under real-world conditions.

- Procedure: The **2-Tridecanone** formulations were diluted with water and applied directly as a drench to fire ant mounds in the field.
- The activity of the mounds was evaluated at set intervals (e.g., 7 and 14 days) post-treatment.
- The formulation containing PBO achieved 100% control after 14 days at an application rate of 5.28 mL/L.[2]

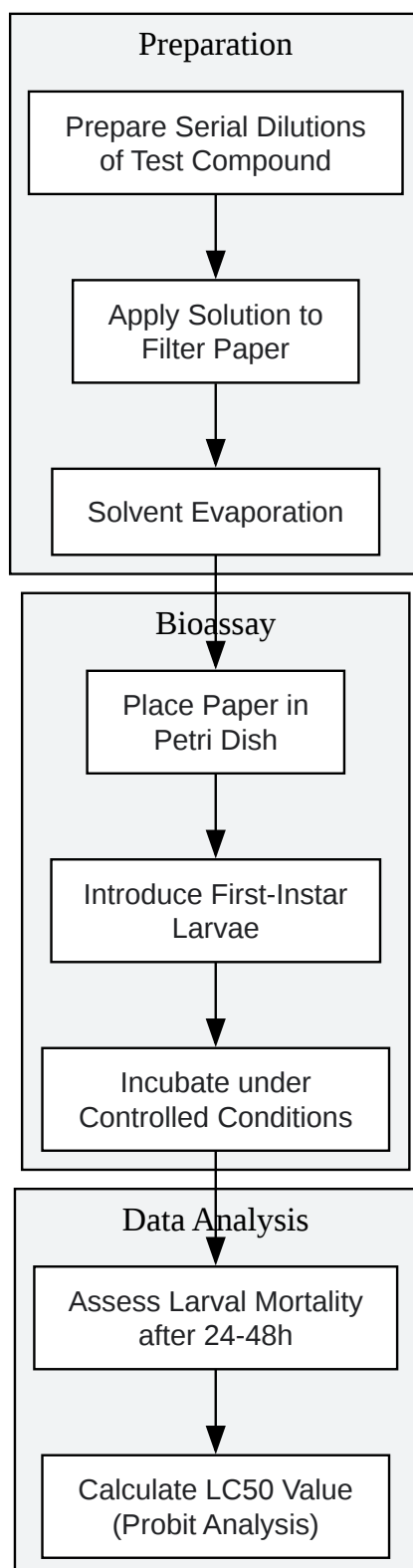
4. Two-Choice Repellency Assay (for Ticks) This laboratory test measures the repellent effect of a compound.

- Procedure: A filter paper is treated with the test compound (e.g., 8% **2-Tridecanone** in ethanol) on one half, while the other half is treated with the solvent carrier alone (ethanol).[4]
- Unfed, host-seeking adult ticks are released in the center of the paper.
- The number of ticks on each half is counted at specified time intervals to calculate the percent repellency.[4]

Mandatory Visualizations

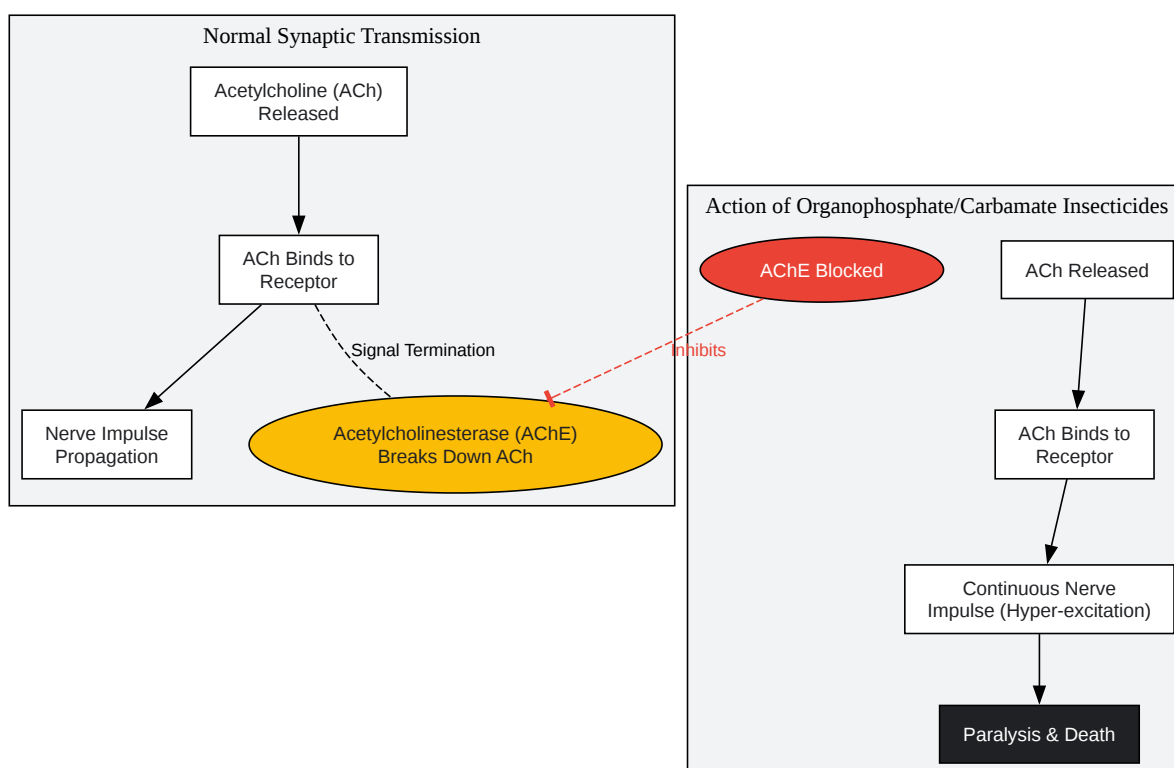
Experimental Workflow and Mechanism of Action

The following diagrams illustrate a typical experimental workflow for insecticide testing and the well-established mode of action for a class of commercial insecticides, providing a contrast to the less-defined mechanism of **2-Tridecanone**.



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Caption: Workflow for a filter paper contact toxicity bioassay.



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